

1-(2-Cyanophenyl)-3-phenylurea synthesis protocol step-by-step

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Compound of Interest

Compound Name: 1-(2-Cyanophenyl)-3-phenylurea

Cat. No.: B088482

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Synthesis Protocol for 1-(2-Cyanophenyl)-3-phenylurea

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed application note and protocol for the synthesis of **1-(2-Cyanophenyl)-3-phenylurea**, a molecule of interest in medicinal chemistry and drug development. The protocol is based on established methods for the synthesis of phenylurea derivatives.

Introduction

1-(2-Cyanophenyl)-3-phenylurea is a disubstituted urea derivative containing both a cyanophenyl and a phenyl moiety. Compounds of this class are of significant interest in pharmaceutical research due to their diverse biological activities. The synthesis of such ureas is most commonly achieved through the nucleophilic addition of an amine to an isocyanate. This protocol outlines two primary synthetic routes to obtain **1-(2-Cyanophenyl)-3-phenylurea**.

Reaction Scheme

The synthesis can be approached via two equivalent routes:

Route A: Reaction of 2-aminobenzonitrile with phenyl isocyanate.

Route B: Reaction of aniline with 2-cyanophenyl isocyanate.^[1]

Both routes involve the formation of a urea linkage through the reaction of an amino group with an isocyanate group. The choice of route may depend on the commercial availability and cost of the starting materials. This protocol will detail Route A.

Experimental Protocol

This section provides a detailed, step-by-step methodology for the synthesis of **1-(2-Cyanophenyl)-3-phenylurea** via the reaction of 2-aminobenzonitrile and phenyl isocyanate.

Materials and Equipment

Reagents:

- 2-Aminobenzonitrile (2-Cyanoaniline)
- Phenyl Isocyanate
- Anhydrous Tetrahydrofuran (THF)
- Ethyl Acetate (EtOAc)
- Hexane
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser (if heating is required)
- Dropping funnel or syringe
- Inert atmosphere setup (e.g., nitrogen or argon balloon)

- Rotary evaporator
- Thin Layer Chromatography (TLC) plates (silica gel 60 F254)
- UV lamp for TLC visualization
- Glass funnel and filter paper
- Standard laboratory glassware

Step-by-Step Procedure

- Reaction Setup:
 - To a dry round-bottom flask under an inert atmosphere, add 2-aminobenzonitrile (1.0 equivalent).
 - Dissolve the 2-aminobenzonitrile in anhydrous tetrahydrofuran (THF).
- Addition of Phenyl Isocyanate:
 - Slowly add phenyl isocyanate (1.0 equivalent) to the stirred solution of 2-aminobenzonitrile at room temperature. The addition can be done using a dropping funnel or a syringe.
- Reaction:
 - Stir the reaction mixture at room temperature.
 - Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material (2-aminobenzonitrile) is consumed. A typical mobile phase for TLC is a mixture of ethyl acetate and hexane.
- Work-up:
 - Once the reaction is complete, concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove the THF.
- Purification:

- The crude product can be purified by recrystallization or column chromatography.
 - Recrystallization: Dissolve the crude solid in a minimal amount of a suitable hot solvent (e.g., ethanol or ethyl acetate) and allow it to cool slowly to form crystals. Filter the crystals and wash with a small amount of cold solvent.
 - Column Chromatography: If necessary, purify the crude product by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent.
- Drying:
 - Dry the purified product under vacuum to obtain **1-(2-Cyanophenyl)-3-phenylurea** as a solid.

Data Presentation

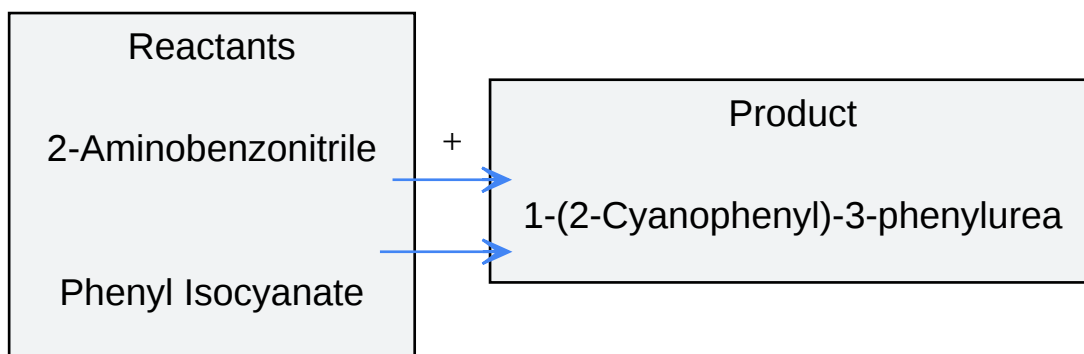
While specific experimental data for the direct synthesis of **1-(2-Cyanophenyl)-3-phenylurea** is not readily available in the searched literature, the following table presents typical data for analogous phenylurea syntheses.^{[1][2]}

Parameter	Value/Range
Reactants	2-Aminobenzonitrile, Phenyl Isocyanate
Solvent	Tetrahydrofuran (THF), Dichloromethane (DCM)
Temperature	Room Temperature to Reflux
Reaction Time	Monitored by TLC (typically a few hours)
Yield	70-90% (typical for similar reactions)
Purification Method	Recrystallization or Column Chromatography
Molecular Formula	C ₁₄ H ₁₁ N ₃ O
Molecular Weight	237.26 g/mol

Note: The yield and reaction conditions are based on general procedures for phenylurea synthesis and may require optimization for this specific reaction.

Visualizations

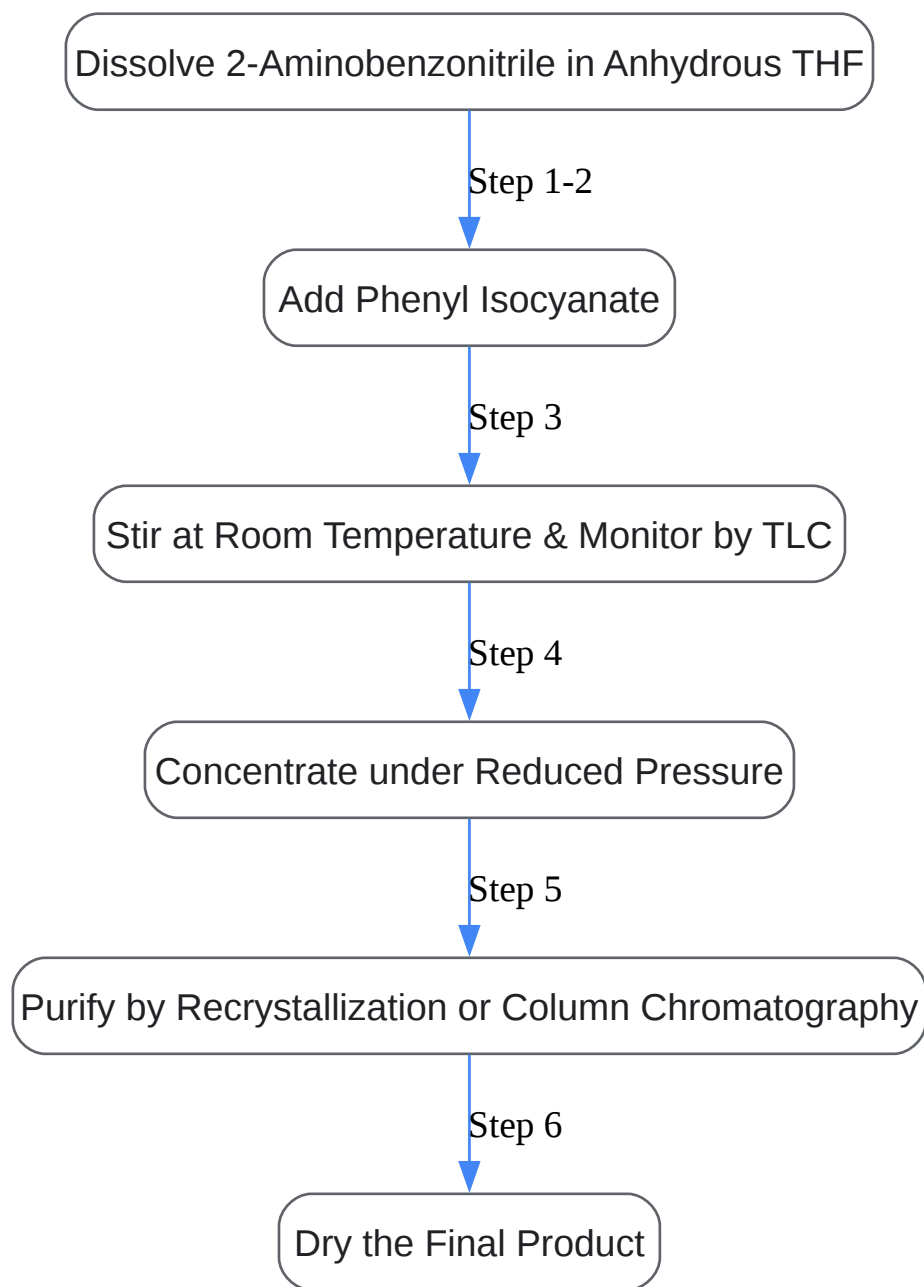
Reaction Scheme Diagram



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Caption: Reaction scheme for the synthesis of **1-(2-Cyanophenyl)-3-phenylurea**.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for the synthesis of **1-(2-Cyanophenyl)-3-phenylurea**.

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References

- 1. Design, Synthesis and Biological Evaluation of Phenyl Urea Derivatives as IDO1 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Buy 1-(4-Cyanophenyl)-3-phenylurea | 107676-58-4 [smolecule.com]
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